Application Note: Synthesis and Characterization of 2-[(4-bromophenoxy)methyl]-1H-benzimidazole

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Compound of Interest

Compound Name:	*2-[(4-bromophenoxy)methyl]-1H-benzimidazole*
CAS No.:	*3156-20-5*
Cat. No.:	*B2383778*

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Executive Summary

This technical guide details the synthesis, purification, and structural characterization of **2-[(4-bromophenoxy)methyl]-1H-benzimidazole**. This compound represents a critical scaffold in medicinal chemistry, combining the privileged benzimidazole core with a lipophilic 4-bromophenoxy moiety. The ether linkage provides rotational freedom and potential for hydrogen bonding interactions, while the bromine substituent offers a handle for further cross-coupling reactions (e.g., Suzuki-Miyaura) or halogen bonding in protein active sites.

Key Applications:

- Antimicrobial Research: Evaluation of efficacy against Gram-positive/negative bacteria (e.g., S. aureus, E. coli).[1]
- Anticancer Screening: Cytotoxicity studies targeting microtubule polymerization.

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- Synthetic Intermediate: Precursor for bi-aryl systems via Pd-catalyzed coupling.

Chemical Identity & Properties

Property	Specification
IUPAC Name	2-[(4-bromophenoxy)methyl]-1H-benzimidazole
Molecular Formula	$C_{14}H_{11}BrN_2O$
Molecular Weight	303.15 g/mol
Appearance	Off-white to pale brown solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
Melting Point	Typically 165–175 °C (Dependent on recrystallization solvent)

Synthetic Protocols

Two primary routes are established for this synthesis. Method A (Phillips Condensation) is preferred for direct, one-pot synthesis. Method B (Nucleophilic Displacement) is recommended when combinatorial variation of the phenolic moiety is required.

Method A: Acid-Catalyzed Phillips Condensation (Standard Protocol)

This method involves the direct condensation of o-phenylenediamine (OPD) with (4-bromophenoxy)acetic acid.

Reagents:

- o-Phenylenediamine (OPD): 10 mmol (1.08 g)
- (4-Bromophenoxy)acetic acid: 10 mmol (2.31 g)
- Hydrochloric Acid (4N): 20 mL
- Neutralizing Agent: Ammonium Hydroxide (NH_4OH) or Sodium Bicarbonate ($NaHCO_3$)

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- Solvent (Purification): Ethanol/Water (7:3)

Step-by-Step Procedure:

- Reaction Setup: In a 100 mL round-bottom flask, dissolve o-phenylenediamine (1.08 g) and (4-bromophenoxy)acetic acid (2.31 g) in 20 mL of 4N HCl.
- Reflux: Equip the flask with a magnetic stir bar and a reflux condenser. Heat the mixture to reflux (approx. 100°C) for 4–6 hours.
  - Checkpoint: Monitor reaction progress via TLC (Mobile phase: Ethyl Acetate:Hexane 3:2). The disappearance of OPD indicates completion.
- Cooling: Allow the reaction mixture to cool to room temperature.
- Precipitation (Critical Step): Slowly add concentrated NH_4OH or saturated $NaHCO_3$ solution dropwise with vigorous stirring until the pH reaches 8–9.
  - Observation: A solid precipitate (the free base benzimidazole) should form. If an oil forms, scratch the flask walls with a glass rod or cool in an ice bath to induce crystallization.
- Isolation: Filter the solid using a Büchner funnel and wash copiously with cold water to remove inorganic salts.
- Purification: Recrystallize the crude product from ethanol-water. Dry in a vacuum oven at 50°C for 6 hours.

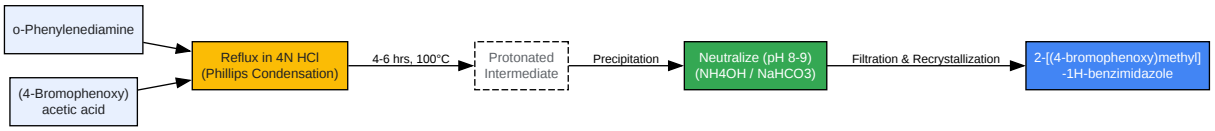
Method B: Nucleophilic Substitution (Modular Route)

Useful if (4-bromophenoxy)acetic acid is unavailable.

- Step 1: React 2-(chloromethyl)-1H-benzimidazole with 4-bromophenol in DMF using K_2CO_3 as a base.
- Conditions: Stir at 80°C for 4–8 hours.
- Workup: Pour into ice water to precipitate the product.

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Reaction Workflow Visualization



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Figure 1: Schematic representation of the Phillips Condensation pathway for the synthesis of the target benzimidazole.

Characterization & Validation

To ensure scientific integrity, the synthesized compound must be validated using spectroscopic methods. The following data represents the expected spectral signature based on structural analysis and literature on analogous derivatives.

Proton NMR (^{1}H NMR)

Solvent: DMSO-d_6, 400 MHz

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Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
12.60	Broad Singlet	1H	–NH	Imidazole ring proton (exchangeable with D_2O).
7.55 – 7.45	Multiplet	2H	Ar-H	Benzimidazole ring (C4, C7 positions).
7.48	Doublet (J=8.8 Hz)	2H	Ar-H	Phenoxy ring (Ortho to Bromine).
7.20 – 7.15	Multiplet	2H	Ar-H	Benzimidazole ring (C5, C6 positions).
7.02	Doublet (J=8.8 Hz)	2H	Ar-H	Phenoxy ring (Ortho to Oxygen).
5.35	Singlet	2H	$–CH_2–$	Methylene bridge. Chemical shift is deshielded by adjacent O and Imidazole.

Infrared Spectroscopy (FT-IR)

- 3400–3100 cm^{-1}: N–H stretching (broad band).
- 3050 cm^{-1}: C–H stretching (aromatic).
- 1245 cm^{-1}: C–O–C stretching (asymmetric ether stretch).
- 1590 cm^{-1}: C=N stretching (imidazole ring).

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- 600–500 cm^{-1}: C–Br stretching.

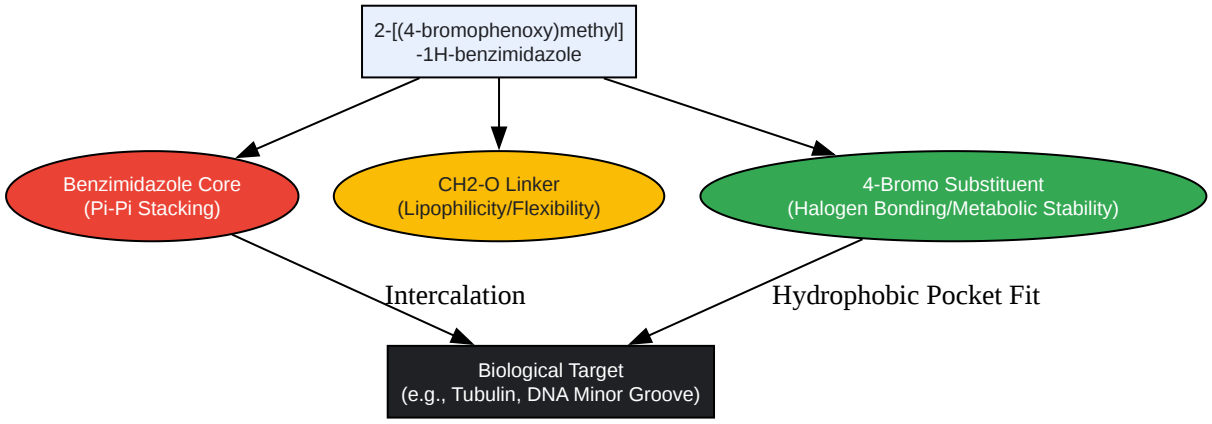
Biological Evaluation Protocols

Antimicrobial Screening (Agar Well Diffusion)

- Inoculum Preparation: Standardize bacterial suspension (S. aureus ATCC 25923) to 0.5 McFarland standard.
- Seeding: Swab Mueller-Hinton agar plates with the suspension.
- Compound Application: Dissolve the test compound in DMSO (1 mg/mL). Add 50–100 µL into 6mm wells punched in the agar.
- Controls: Use Ciprofloxacin (Positive) and DMSO (Negative).
- Incubation: 37°C for 24 hours.
- Readout: Measure Zone of Inhibition (ZOI) in millimeters.

SAR Logic & Pharmacophore

The biological activity is driven by the specific arrangement of the benzimidazole core and the halogenated side chain.



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the functional contributions of the molecule's domains.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete condensation or loss during filtration.	Increase reflux time to 8h. Ensure pH is basic (8-9) during precipitation; if too acidic, the salt remains soluble.
Oily Product	Impurities preventing crystallization.	Decant the supernatant water and triturate the oil with a small amount of cold ethanol or diethyl ether to induce solidification.
Dark Color	Oxidation of o-phenylenediamine.	Use freshly recrystallized OPD. Conduct the reaction under nitrogen atmosphere if necessary.

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